

BS2G crosslinker hydrolysis rate in aqueous solution

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Compound of Interest

Compound Name: BS2G Crosslinker

Cat. No.: B8027657

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BS2G Crosslinker Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using the BS2G (Bis[sulfosuccinimidyl] glutarate) crosslinker.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for BS2G?

A1: BS2G is moisture-sensitive and should be stored in a desiccated environment at 4-8°C upon receipt.^[1] Before opening, the vial should be allowed to equilibrate to room temperature to prevent moisture condensation, which can lead to hydrolysis of the crosslinker.^[2] For long-term storage (months to years), -20°C is recommended.^[3]

Q2: At what pH should I perform my crosslinking reaction with BS2G?

A2: BS2G contains two sulfo-NHS ester groups that react with primary amines (e.g., lysine residues) at a pH range of 7.0-9.0 to form stable amide bonds.^{[1][4][5]} Reactions are commonly performed in phosphate, carbonate-bicarbonate, HEPES, or borate buffers at pH 7.2-8.5.^[6]

Q3: What buffers should I avoid when using BS2G?

A3: Buffers containing primary amines, such as Tris or glycine, are not compatible with amine-reactive crosslinkers like BS2G because they will compete with the target molecules for reaction with the crosslinker.^{[6][7]} These buffers can, however, be used to quench the reaction.^{[2][6]}

Q4: Is BS2G permeable to cell membranes?

A4: No, BS2G is a water-soluble crosslinker and is not cell membrane permeable.^{[4][8][9]} This makes it an ideal reagent for crosslinking proteins on the cell surface.^{[4][8]}

Q5: What is the spacer arm length of BS2G?

A5: The spacer arm of BS2G is 7.7 Ångstroms.^{[2][3][4][8]}

Hydrolysis Rate of BS2G in Aqueous Solution

The stability of BS2G in aqueous solution is primarily determined by the hydrolysis of its N-hydroxysuccinimide (NHS) ester functional groups. The rate of hydrolysis is significantly influenced by pH and temperature. While specific kinetic data for BS2G hydrolysis is not readily available, the hydrolysis rates of NHS esters provide a strong indication of BS2G's stability.

Table 1: Half-life of NHS Ester Hydrolysis in Aqueous Solution

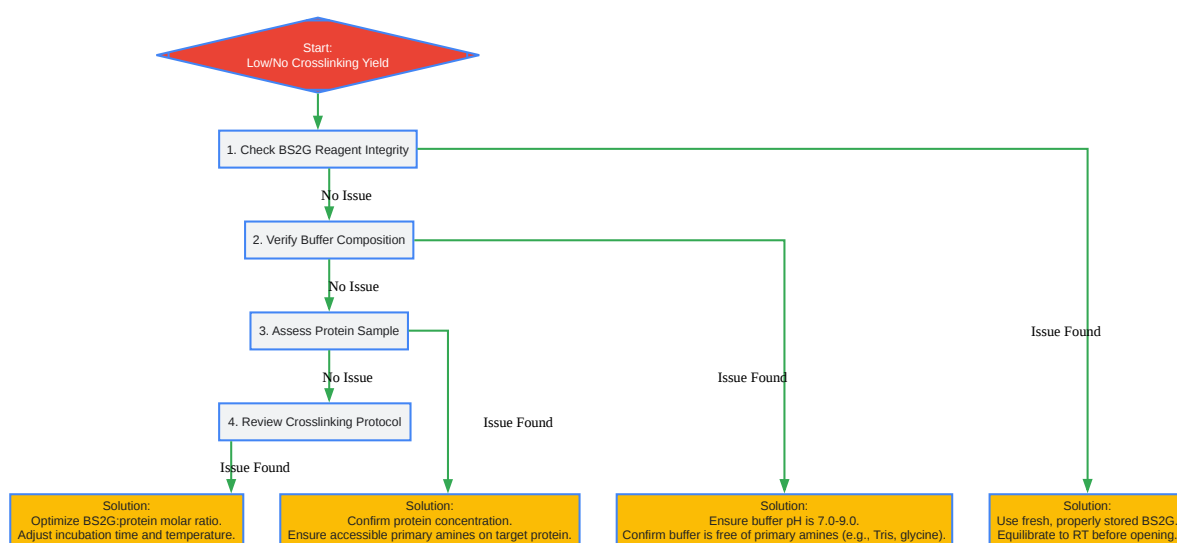
pH	Temperature	Half-life
7.0	0°C	4 to 5 hours
8.6	4°C	10 minutes
Data is for general N-hydroxysuccinimide (NHS) esters and serves as a proxy for BS2G stability. ^{[6][10]}		

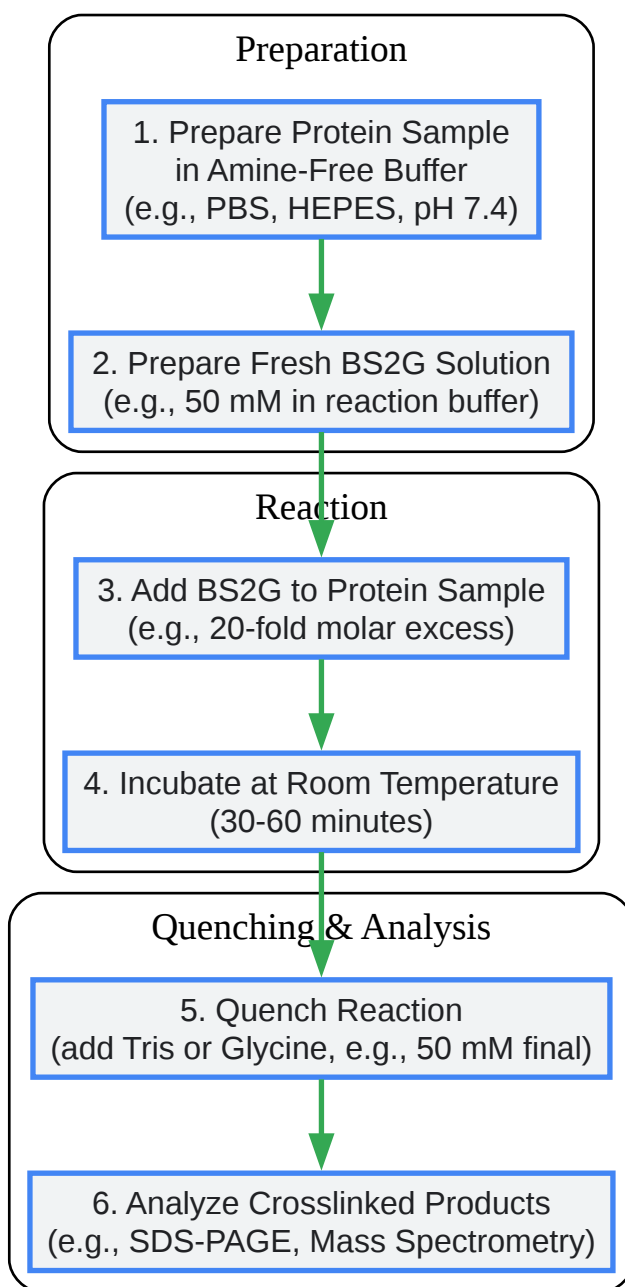
The hydrolysis of the NHS ester competes with the desired crosslinking reaction with primary amines.^[10] This competing reaction becomes more pronounced at higher pH values.

Troubleshooting Guides

Problem: Low or No Crosslinking Yield

This is a common issue that can arise from several factors. Follow this troubleshooting workflow to identify and resolve the problem.





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